

Understanding the molecular formula of Xylopentaoose C₂₅H₄₂O₂₁

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Compound of Interest

Compound Name: Xylopentaoose

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Xylopentaoose (C₂₅H₄₂O₂₁): A Technical Guide for Researchers

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This technical guide provides an in-depth overview of **Xylopentaoose**, a xylooligosaccharide with significant potential in the pharmaceutical and biotechnology sectors. Addressed to researchers, scientists, and drug development professionals, this document outlines the core molecular properties, detailed experimental protocols for analysis, and insights into its biological significance.

Core Molecular Data

Xylopentaoose is an oligosaccharide composed of five xylose units linked by β -1,4 glycosidic bonds. Its molecular formula is C₂₅H₄₂O₂₁. The table below summarizes its key quantitative properties.

Property	Value	Reference
Molecular Formula	C25H42O21	[1]
Molecular Weight	678.6 g/mol	[1]
Exact Mass	678.22185834 Da	[1]
Synonyms	1,4-β-D-Xylopentaose	[1]

Experimental Protocols for the Analysis of Xylopentaose

Accurate characterization and quantification of **Xylopentaose** are crucial for research and development. High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS) are the primary analytical techniques employed.

High-Performance Liquid Chromatography (HPLC)

A highly sensitive method for the direct quantification of **Xylopentaose** and other xylooligosaccharides (XOS) is High-Performance Anion-Exchange Chromatography coupled with Pulsed Amperometric Detection (HPAEC-PAD). This method does not require prior derivatization of the oligosaccharides.

Instrumentation:

- HPLC system with a quaternary pump
- Autosampler
- Pulsed Amperometric Detector (PAD) with a gold electrode
- Anion-exchange column (e.g., CarboPac PA200)[2]

Reagents:

- Sodium Hydroxide (NaOH), 50% w/w solution
- Sodium Acetate (NaOAc), anhydrous

- High-purity water (18.2 MΩ·cm)
- **Xylopentaose** standard

Procedure:

- Mobile Phase Preparation:
 - Eluent A: High-purity water
 - Eluent B: 200 mM NaOH
 - Eluent C: 1 M NaOAc in 200 mM NaOH
 - Degas all eluents before use.
- Standard Preparation:
 - Prepare a stock solution of **Xylopentaose** standard (e.g., 1 mg/mL) in high-purity water.
 - Create a series of working standards through serial dilution to generate a calibration curve (e.g., 1, 5, 10, 25, 50 µg/mL).
- Sample Preparation:
 - Dilute the sample containing **Xylopentaose** with high-purity water to ensure the concentration falls within the established calibration range.
- Chromatographic Conditions:
 - A stepwise linear gradient is typically employed. For example:

Time (min)	100 mM NaOH (%)	120 mM NaOAc in 100mM NaOH (%)
0	100	0
10	65	35
14	50	50
15	0	100
18	0	100

| 25 | 100 | 0 |

Mass Spectrometry (MS)

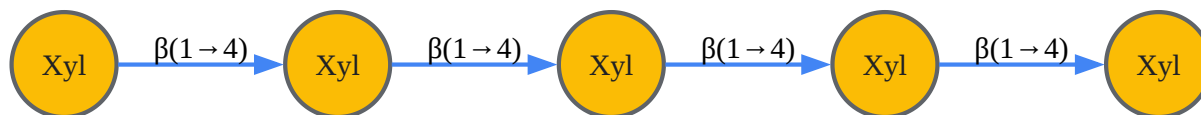
Mass spectrometry is a powerful tool for the structural elucidation of oligosaccharides like **Xylopentaose**. It is often coupled with a separation technique like HPLC (LC-MS). Tandem mass spectrometry (MS/MS) provides detailed information about the sequence and linkage of the monosaccharide units.

A general workflow for the analysis of oligosaccharides involves:

- Sample Preparation: Enzymatic or mild acid hydrolysis of the polysaccharide source to generate oligosaccharides.
- Chromatographic Separation: Separation of the oligosaccharide mixture using HPLC, often with a graphitized carbon column.[\[3\]](#)
- Ionization: Electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) are commonly used methods.[\[4\]](#)
- Mass Analysis: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF), is used to determine the mass-to-charge ratio of the parent ions.[\[5\]](#)[\[6\]](#)
- Tandem MS (MS/MS): The parent ions are fragmented, and the resulting product ions are analyzed to deduce the structure.[\[4\]](#)

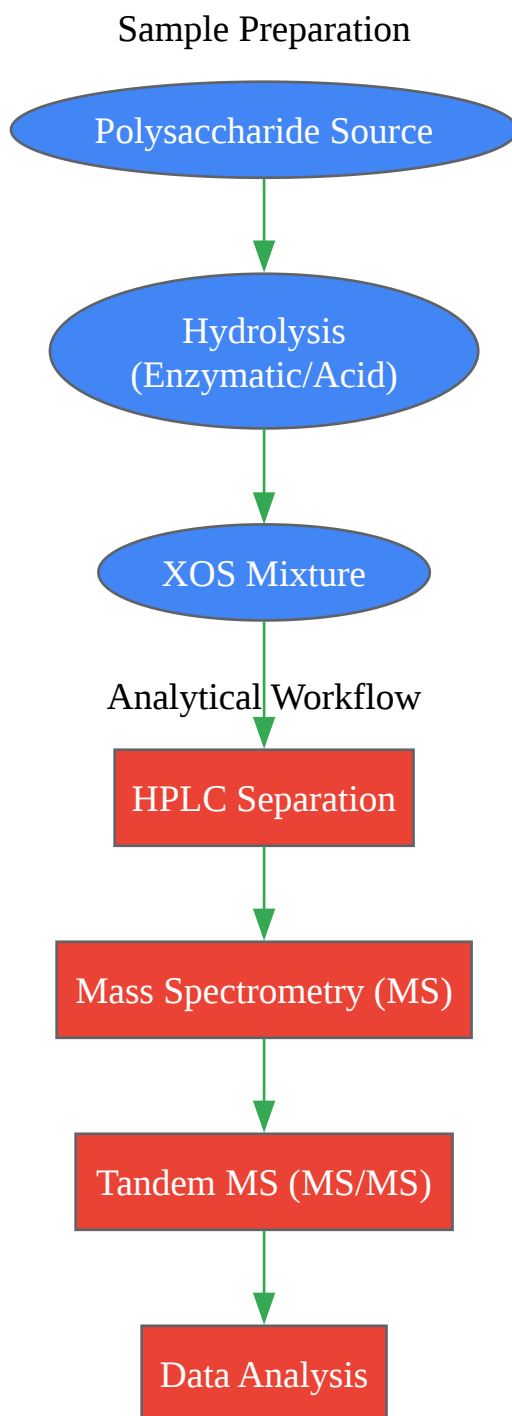
Visualizing Molecular Structure and Analytical Workflow

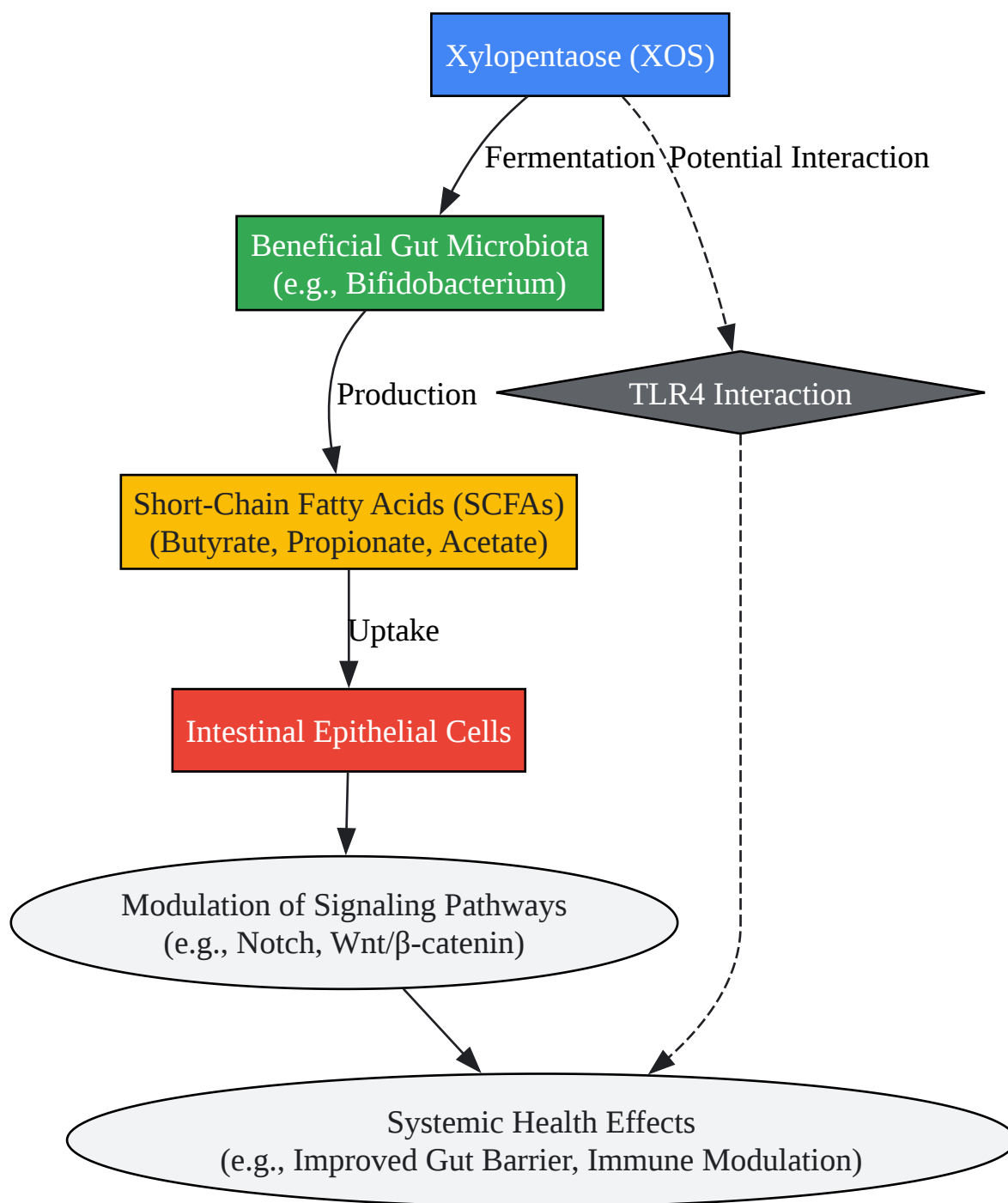
To aid in the understanding of **Xylopentaose**'s structure and the processes for its analysis, the following diagrams are provided.



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Caption: Linear structure of **Xylopentaose** showing five xylose units linked by β -1,4 glycosidic bonds.





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